

Application Note and Protocol: Synthesis of 4-Methoxybenzophenone via Friedel-Crafts Acylation

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Compound of Interest

Compound Name: *4-Methoxybenzophenone*

Cat. No.: *B1664615*

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Abstract

This document provides a detailed protocol for the synthesis of **4-Methoxybenzophenone**, a key intermediate in the manufacturing of various pharmaceuticals and a common component in photochemistry. The synthesis is achieved through the Friedel-Crafts acylation of anisole with benzoyl chloride, a classic and efficient method for the formation of aryl ketones. This application note includes a comprehensive experimental procedure, a summary of reaction parameters, and visual diagrams to illustrate the workflow and reaction mechanism.

Introduction

The Friedel-Crafts acylation is a fundamental and widely utilized reaction in organic synthesis for the C-C bond formation between an aromatic ring and an acyl group.^[1] This electrophilic aromatic substitution reaction typically employs a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$), to generate a highly reactive acylium ion from an acyl halide or anhydride.^[1] In this protocol, anisole (methoxybenzene) is acylated with benzoyl chloride. The methoxy group of anisole is an activating, ortho-para directing group.^{[2][3]} Due to steric hindrance at the ortho position, the para-substituted product, **4-Methoxybenzophenone**, is the major product formed.

Reaction Scheme

Anisole

+

Benzoyl Chloride ————— AlCl_3 ————— 4-Methoxybenzophenone

+

HCl

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Caption: Overall reaction for the synthesis of **4-Methoxybenzophenone**.

Experimental Protocol

This protocol is based on established procedures for the Friedel-Crafts acylation of anisole.[\[4\]](#)

Materials:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Anisole	108.14	10.8 g	0.1 mol
Benzoyl Chloride	140.57	14.0 g	0.1 mol
Anhydrous Aluminum Chloride	133.34	15.0 g	0.11 mol
Dichloromethane (DCM)	-	As required	-
Hexane	-	200 mL	-
Dilute Hydrochloric Acid	-	200 mL	-
Pentane	-	100 mL	-
Water	-	As required	-

Equipment:

- Round-bottom flask
- Stirring apparatus (magnetic stirrer and stir bar)
- Dropping funnel
- Ice bath
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve anisole (10.8 g, 0.1 mol) and benzoyl chloride (14.0 g, 0.1 mol) in 200 mL of hexane.[\[4\]](#)

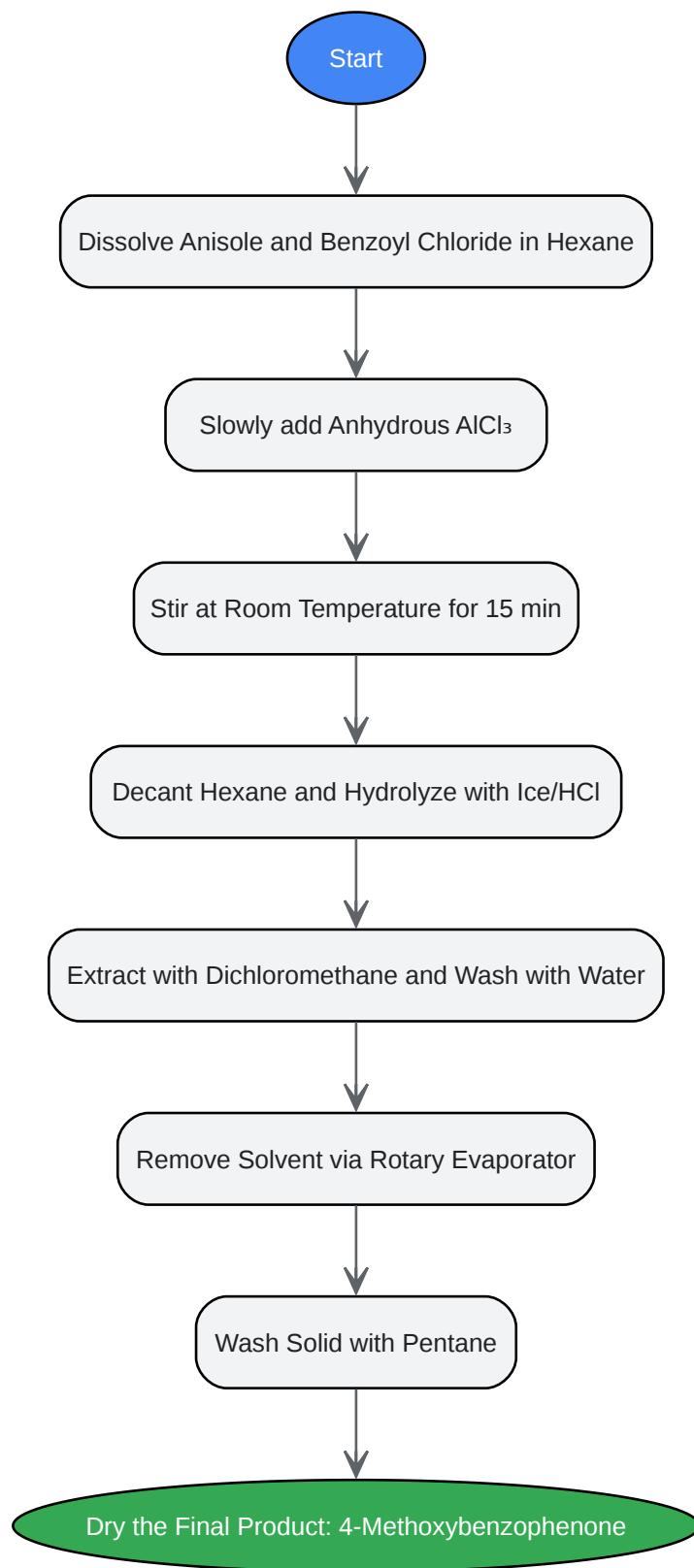
- Catalyst Addition: While stirring the solution at room temperature, slowly add anhydrous aluminum chloride (15.0 g) in portions over a period of 15 minutes.[4] An exothermic reaction will occur, and the reaction mixture may change color.
- Reaction: Continue stirring the mixture for an additional 15 minutes at room temperature.[4]
- Work-up:
 - Decant the hexane solvent from the viscous residue.[4]
 - Carefully hydrolyze the residue by slowly adding it to a mixture of 200 mL of ice and dilute hydrochloric acid.[4] This step should be performed in a well-ventilated fume hood as HCl gas will be evolved.
 - Extract the organic product with dichloromethane.[4]
 - Wash the organic layer with water.[4]
- Isolation and Purification:
 - Dry the dichloromethane solution over a suitable drying agent (e.g., anhydrous sodium sulfate).
 - Remove the dichloromethane using a rotary evaporator, which will yield an oily product that should solidify upon standing.[4]
 - Wash the solid product with two 50 mL portions of pentane to remove impurities.[4]
 - Dry the purified **4-Methoxybenzophenone**.

Data Presentation

Reaction Parameters and Yield:

Parameter	Value	Reference
Reaction Temperature	Room Temperature	[4]
Reaction Time	30 minutes	[4]
Solvent	Hexane	[4]
Catalyst	Anhydrous Aluminum Chloride	[4]
Theoretical Yield	21.22 g	Calculated
Reported Yield	High	[4]

Workflow Diagram

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Caption: Experimental workflow for the synthesis of **4-Methoxybenzophenone**.

Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.
- Anhydrous aluminum chloride is corrosive and reacts violently with water. Handle with care and avoid exposure to moisture.
- Benzoyl chloride is a lachrymator and is corrosive.
- Dichloromethane is a volatile and potentially carcinogenic solvent.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

This detailed protocol provides a reliable method for the synthesis of **4-Methoxybenzophenone**, suitable for use in research and development settings. The straightforward procedure and high yields make it an attractive method for obtaining this valuable chemical intermediate.

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